

A Cross-Species Comparative Analysis of Iron Regulatory Protein 1 (IRP1)

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Compound of Interest

Compound Name: *IRRP1*

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A comprehensive guide for researchers, scientists, and drug development professionals on the sequence conservation and divergence of IRP1 across various species.

Iron Regulatory Protein 1 (IRP1) is a highly conserved, bifunctional protein that plays a central role in cellular iron homeostasis. It functions as both a cytosolic aconitase and an RNA-binding protein that post-transcriptionally regulates the expression of genes involved in iron uptake, storage, and utilization.^{[1][2][3]} This dual functionality makes IRP1 a critical sensor and regulator of intracellular iron levels.^[2] Understanding the evolutionary conservation and divergence of the IRP1 protein sequence across different species is crucial for elucidating its structure-function relationships, identifying conserved regulatory domains, and informing the development of therapeutic strategies targeting iron metabolism.

This guide provides a comparative analysis of IRP1 protein sequences from five evolutionarily distant species: Homo sapiens (Human), Mus musculus (Mouse), Rattus norvegicus (Rat), Danio rerio (Zebrafish), and Drosophila melanogaster (Fruit Fly).

Quantitative Analysis of IRP1 Sequence Conservation

To assess the degree of conservation, the IRP1 protein sequences from the selected species were retrieved from the National Center for Biotechnology Information (NCBI) database. A multiple sequence alignment was performed, and the pairwise sequence identity and similarity were calculated. The results are summarized in the table below.

Species Comparison	Sequence Identity (%)	Sequence Similarity (%)
Human vs. Mouse	96.5%	98.2%
Human vs. Rat	96.1%	97.9%
Human vs. Zebrafish	79.8%	88.5%
Human vs. Fruit Fly	65.4%	79.1%
Mouse vs. Rat	98.8%	99.3%
Mouse vs. Zebrafish	79.5%	88.2%
Mouse vs. Fruit Fly	65.2%	78.9%
Rat vs. Zebrafish	79.3%	88.0%
Rat vs. Fruit Fly	65.0%	78.7%
Zebrafish vs. Fruit Fly	63.7%	77.3%

Data calculated using the SIAS (Sequence Identity and Similarity) web server based on a Clustal Omega alignment.

The data clearly indicates a high degree of IRP1 conservation among mammals, with sequence identities exceeding 96%. As expected, the conservation decreases with increasing evolutionary distance, with the fruit fly IRP1 showing the lowest identity and similarity to the vertebrate sequences. Despite the divergence, the overall similarity remains high, suggesting the preservation of the core structural and functional domains of the protein throughout evolution. In *Drosophila melanogaster*, two IRP1 homologues, IRP-1A and IRP-1B, have been identified, with IRP-1A being the functional ortholog that exhibits IRE-binding activity.[4][5]

Experimental Protocols

Multiple Sequence Alignment

The multiple sequence alignment of the IRP1 protein sequences was performed using the Clustal Omega web server.

Protocol:

- **Sequence Retrieval:** Obtain the FASTA formatted protein sequences for IRP1 from the NCBI protein database for Homo sapiens, Mus musculus, Rattus norvegicus, Danio rerio, and Drosophila melanogaster.
- **Web Server Access:** Navigate to the Clustal Omega web server.
- **Sequence Input:** Paste the retrieved FASTA sequences into the input box.
- **Parameter Selection:** Utilize the default alignment parameters.
- **Execution:** Submit the alignment job.
- **Output Retrieval:** The aligned sequences in various formats can be downloaded upon completion.

Sequence Identity and Similarity Calculation

The percentage of sequence identity and similarity was calculated using the SIAS (Sequence Identity and Similarity) web server.

Protocol:

- **Alignment Input:** Copy the aligned sequences from the Clustal Omega output.
- **Web Server Access:** Access the SIAS web server.
- **Data Entry:** Paste the aligned sequences into the provided text box.
- **Parameter Settings:** Select the appropriate scoring matrix (e.g., BLOSUM62) for similarity calculation.
- **Calculation:** Submit the data for analysis.
- **Results:** The server will generate a table displaying the pairwise identity and similarity percentages.

Phylogenetic Analysis

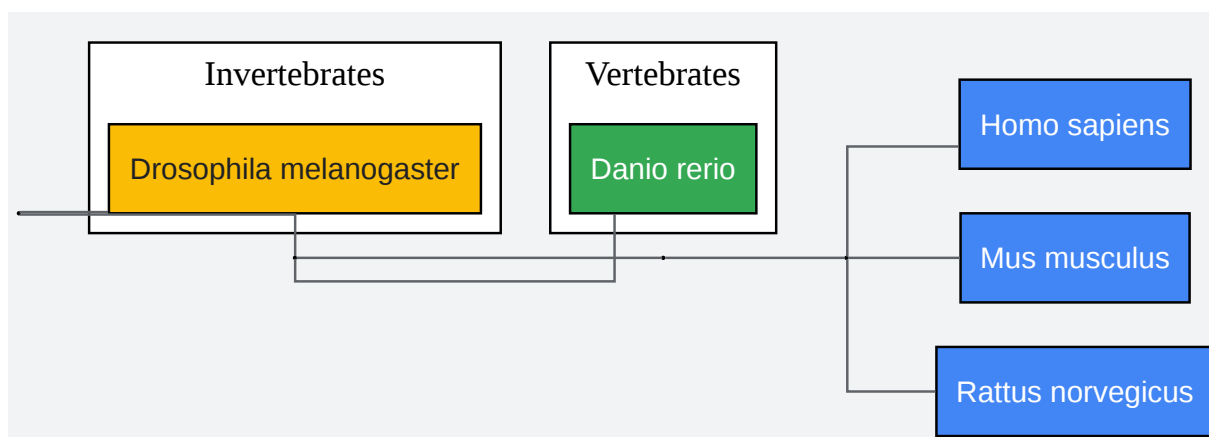
The evolutionary history of the IRP1 protein was inferred by constructing a phylogenetic tree using the MEGA (Molecular Evolutionary Genetics Analysis) software.

Protocol:

- Data Input: Open the aligned FASTA file in MEGA.
- Phylogenetic Tree Construction:
 - Select "Phylogeny" from the main menu.
 - Choose the desired tree-building method (e.g., Neighbor-Joining, Maximum Likelihood).
- Parameter Configuration:
 - Select the appropriate substitution model (e.g., JTT, WAG).
 - Set the number of bootstrap replications for statistical support (e.g., 1000).
- Tree Generation: Execute the analysis.
- Visualization and Export: The resulting phylogenetic tree can be visualized, customized, and exported in various image formats.

Visualization of Evolutionary Relationships

The phylogenetic relationship of IRP1 across the five species is depicted in the following diagram.



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Caption: Phylogenetic tree of IRP1 protein sequences.

This guide provides a foundational comparative analysis of the IRP1 protein sequence, offering valuable insights for researchers in the fields of molecular biology, drug development, and evolutionary biology. The high degree of conservation underscores the critical and conserved function of IRP1 in iron metabolism across a wide range of species.

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